

Preclinical Studies of DM-Nofd: A Technical Guide

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Compound of Interest

Compound Name: DM-Nofd

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Introduction

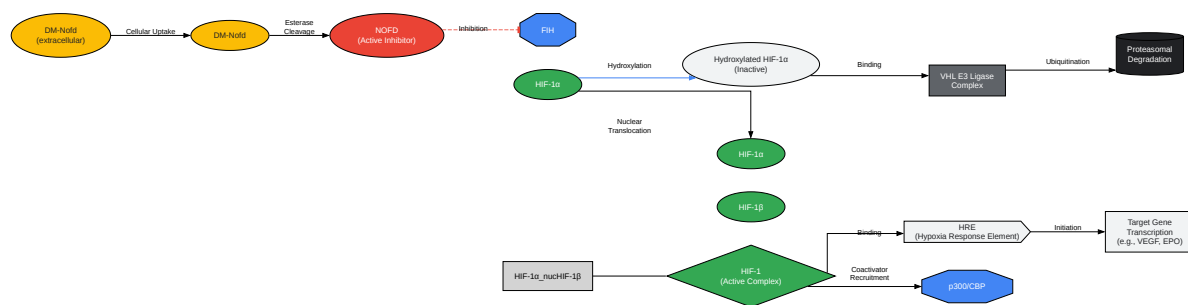
DM-Nofd is a cell-permeable prodrug of N-oxalyl-D-phenylalanine (NOFD), a potent and selective inhibitor of Factor Inhibiting Hypoxia-Inducible Factor (FIH).^{[1][2][3]} FIH is an asparaginyl hydroxylase that regulates the transcriptional activity of Hypoxia-Inducible Factor (HIF), a key transcription factor in the cellular response to low oxygen levels. By inhibiting FIH, **DM-Nofd** enhances HIF activity, making it a valuable tool for studying the physiological and pathological roles of the HIF signaling pathway. This technical guide provides a comprehensive overview of the available preclinical data on **DM-Nofd**, focusing on its mechanism of action, in vitro activity, and the experimental protocols used for its evaluation.

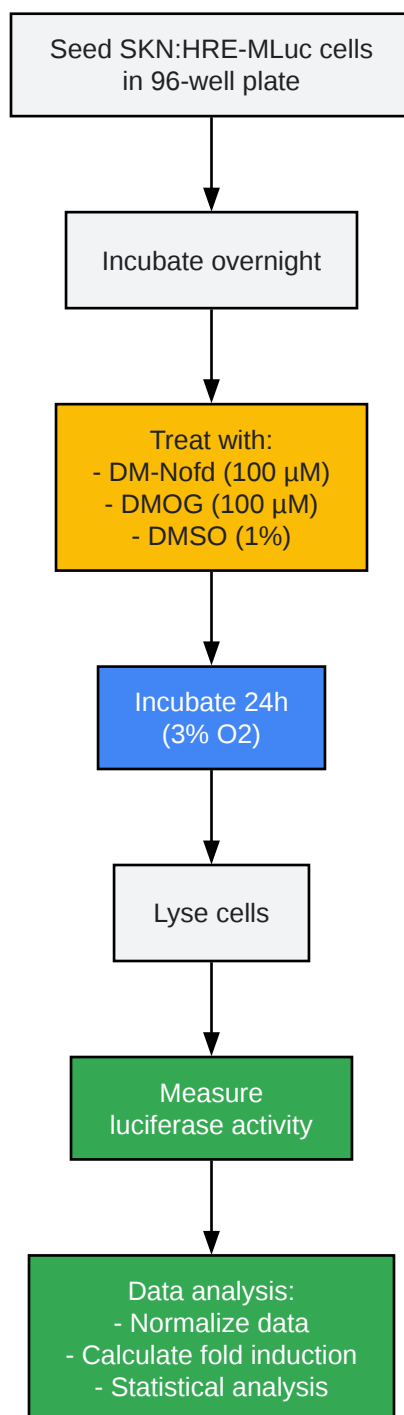
Core Mechanism of Action

DM-Nofd functions as a prodrug, delivering its active form, NOFD, into the cell. NOFD selectively inhibits FIH, an enzyme that hydroxylates an asparagine residue in the C-terminal transactivation domain (CAD) of HIF- α subunits under normoxic conditions. This hydroxylation prevents the recruitment of transcriptional coactivators, thereby suppressing HIF-mediated gene expression. By blocking this inhibitory hydroxylation, **DM-Nofd** leads to the stabilization and increased transcriptional activity of HIF-1 α , even under non-hypoxic or mild hypoxic conditions.^{[1][4][5]}

Signaling Pathway

The mechanism of action of **DM-Nofd** is centered on the modulation of the HIF-1 α signaling pathway. The following diagram illustrates the key components and interactions within this pathway.





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